

Characterization data for 2-chloro-6-(phenylthio)pyridine

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Compound of Interest

Compound Name: 2-Chloro-6-(phenylthio) pyridine

Cat. No.: B8314104

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Technical Guide: 2-Chloro-6-(phenylthio)pyridine Selective Functionalization for Advanced Scaffolds Executive Summary

2-Chloro-6-(phenylthio)pyridine (CAS: 77145-57-4) is a critical heteroaromatic intermediate used in the synthesis of pharmaceuticals (specifically anorexigens) and optoelectronic materials (Blue OLED hosts). Unlike its symmetric precursor, 2,6-dichloropyridine, this mono-substituted variant offers a "Janus-faced" reactivity: a reactive chloro-handle for further coupling (e.g., Suzuki, Buchwald-Hartwig) and a stable phenylthio-moiety that modulates electronic properties.

This guide provides a rigorous comparison of this product against its primary alternatives—the starting material (2,6-dichloropyridine) and the over-reaction byproduct (2,6-bis(phenylthio)pyridine)—supported by experimental protocols and characterization data.

Technical Specifications

Property	Data
IUPAC Name	2-Chloro-6-(phenylthio)pyridine
CAS Number	77145-57-4
Molecular Formula	C ₁₁ H ₈ ClNS
Molecular Weight	221.71 g/mol
SMILES	Clc1cccc(Sc2ccccc2)n1
Appearance	White to off-white crystalline solid (typically)
Solubility	Soluble in DCM, CHCl ₃ , DMSO, DMF; Insoluble in water

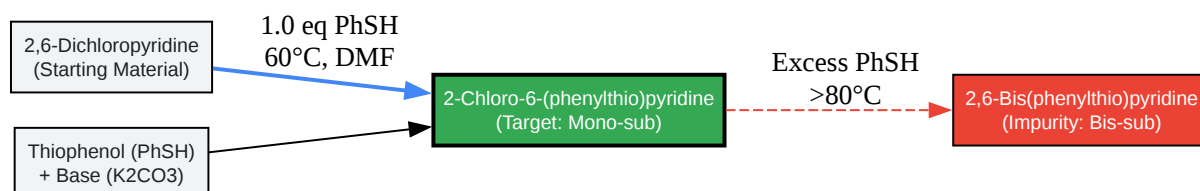
Synthesis & Experimental Protocol

The Challenge: Controlling Selectivity

The primary challenge in synthesizing 2-chloro-6-(phenylthio)pyridine is preventing the formation of the bis-substituted byproduct. The reaction follows a Nucleophilic Aromatic Substitution (

) mechanism.

Reaction Pathway Diagram



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Figure 1: Selective synthesis pathway via

. Control of stoichiometry and temperature is critical to stop at the mono-substituted stage.

Optimized Protocol (Self-Validating)

Objective: Synthesize 2-chloro-6-(phenylthio)pyridine with >95% mono-selectivity.

- Stoichiometry Setup:
 - Charge a reaction flask with 2,6-dichloropyridine (1.0 equiv) and anhydrous DMF (0.5 M concentration).
 - Expert Insight: Using a slight excess of the electrophile (dichloropyridine) rather than the nucleophile (thiophenol) statistically favors mono-substitution.
- Nucleophile Activation:
 - In a separate vial, mix thiophenol (0.95 equiv) with (1.2 equiv). Stir for 10 mins to generate the thiolate anion.
 - Validation Step: The mixture should turn slightly yellow/opaque, indicating anion formation.
- Controlled Addition:
 - Add the thiolate suspension dropwise to the dichloropyridine solution at 0°C.
 - Causality: Low temperature reduces the kinetic rate, increasing the energy barrier difference between the first and second substitution.
- Reaction & Quench:
 - Warm to 60°C and monitor by TLC (Hexane/EtOAc 9:1).
 - Stop when the thiophenol is consumed. Do not wait for full consumption of dichloropyridine (to avoid bis-formation).
- Workup:
 - Dilute with water, extract with EtOAc. Wash organic layer with 1M NaOH (removes unreacted thiophenol).

- Purification: Flash chromatography is required to separate the product () from unreacted starting material () and trace bis-product ().

Characterization Data & Comparison

This section objectively compares the target molecule with its neighbors in the reaction matrix.

Comparative NMR Table

The electronic asymmetry of the target molecule creates a distinct NMR signature compared to the symmetric alternatives.

Feature	2,6-Dichloropyridine (Precursor)	2-Chloro-6-(phenylthio)pyridine (Target)	2,6-Bis(phenylthio)pyridine (Byproduct)
Symmetry	(Symmetric)	(Asymmetric)	(Symmetric)
Pyridine H3/H5	Doublet (7.4 ppm)	Two distinct doublets (~6.8 ppm & ~7.1 ppm)	Doublet (~6.9 ppm)
Pyridine H4	Triplet (7.7 ppm)	Triplet/dd (~7.5 ppm)	Triplet (~7.3 ppm)
Phenyl Region	None	Multiplet (5H) (7.4–7.6 ppm)	Multiplet (10H)
¹³ C NMR (C2/C6)	Single peak (~150 ppm)	Two peaks (~150 ppm Cl-C, ~160 ppm S-C)	Single peak (~158 ppm)

Interpretation of Data[3][4][5][7][9][11][12][13][14][15][16]

- **Shift Logic:** The introduction of the sulfur atom (electron-donating by resonance, withdrawing by induction) shields the adjacent protons (H5) more than the chlorine atom does. In the target molecule, this breaks the symmetry, splitting the pyridine signals into three distinct environments (H3, H4, H5).
- **Self-Validation:** If your proton NMR shows a simple doublet-triplet pattern in the aromatic region (excluding phenyls), you have likely isolated the symmetric bis-product or unreacted starting material, not the target.

Performance Comparison: Why Choose This Intermediate?

Comparison 1: vs. 2,6-Dichloropyridine

- **Reactivity:** The target molecule possesses a "differentiated" scaffold. The remaining C-Cl bond is activated for metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura), while the C-S bond remains stable under standard Pd(0) conditions.
- **Application:** In OLED research, the phenylthio group acts as a weak donor, allowing for the fine-tuning of HOMO/LUMO levels in blue host materials via intramolecular C-H activation strategies (as noted in Molaid database entries).

Comparison 2: vs. 2,6-Bis(phenylthio)pyridine

- **Versatility:** The bis-compound is a "dead end" for nucleophilic substitution. The mono-chloro derivative allows for the construction of non-symmetric ligands (e.g., N^NS tridentate ligands) used in catalysis and metallodrugs.
- **Solubility:** The mono-substituted variant typically exhibits better solubility profiles in polar organic solvents compared to the highly lipophilic bis-phenylthio analog.

References

- **Synthesis & Applications:** 2-chloro-6-(phenylthio)pyridine - CAS 77145-57-4. Molaid Chemical Database. (Cited for OLED application and CAS verification). [Link](#)

- Structural Analog Data: Reaction of 2,6-dichloropyridine with thiols. Beilstein Journal of Organic Chemistry. (Cited for general S_NAr protocols on dichloropyridines). [Link](#)
- Patent Literature: Aminopiperidines anorexigenes. Patent FR2459240A1. (Cited for the specific structure $ClC1=CC=CC(SC=2C=CC=CC=2)=N1$ as a pharmaceutical intermediate). [Link](#)
- Chemical Safety & Properties: 2,6-Dichloropyridine Safety Data Sheet. Fisher Scientific. (Cited for starting material properties). [1][2] [Link](#)

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- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Organic Syntheses Procedure [[orgsyn.org](https://www.orgsyn.org)]
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